"CAS number 14997-05-8 properties"

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*Methyl 1,4,5,6-tetrahydropyridine-3-carboxylate*
CAS No.:	*14997-05-8*
Cat. No.:	*B083592*

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An In-Depth Technical Guide to **Methyl 1,4,5,6-tetrahydropyridine-3-carboxylate** (CAS No. 14997-05-8)

Introduction

Methyl 1,4,5,6-tetrahydropyridine-3-carboxylate, identified by CAS number 14997-05-8, is a heterocyclic compound of significant interest within the fields of synthetic organic chemistry and medicinal chemistry. As a functionalized tetrahydropyridine, it serves as a versatile building block for the synthesis of more complex molecular architectures, particularly for novel pharmaceutical intermediates.[1][2] The strategic placement of a methyl carboxylate group on the partially saturated pyridine ring provides a reactive handle for a variety of chemical transformations, making it a valuable scaffold in drug discovery programs. This guide provides a comprehensive overview of its known properties, outlines a logical framework for its synthesis and characterization, and discusses its potential applications and handling protocols.

Compound Identification and Core Properties

Precise identification is the cornerstone of any chemical research. The fundamental identifiers for this compound are summarized below, providing a clear and unambiguous reference for

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researchers.

Identifier	Value	Source
CAS Number	14997-05-8	[1]
Chemical Name	methyl 1,4,5,6-tetrahydropyridine-3-carboxylate	[1]
Molecular Formula	$C_7H_{11}NO_2$	[1][3]
Molecular Weight	141.17 g/mol	[1][4]
MDL Number	MFCD05669331	[3]
InChI	1S/C7H11NO2/c1-10-7(9)6-3-2-4-8-5-6/h5,8H,2-4H2,1H3	
InChI Key	OHOMMMWAZVAKNI-UHFFFAOYSA-N	
SMILES	O=C(C1=CNCCC1)OC	[1]

Physicochemical Characteristics

The physical state and solubility of a compound dictate its handling, storage, and application in experimental setups. The known physicochemical properties are detailed in the following table. It is important to note a discrepancy in the reported physical form, with some suppliers listing it as an oil and others as a powder[2]; this may be attributable to differences in purity or the presence of residual solvents.

Property	Value	Source
Physical Form	Oil or white powder	[2]
Purity	≥95% (as specified by some suppliers)	
Storage Temperature	Refrigerator	
Shipping Temperature	Room Temperature	

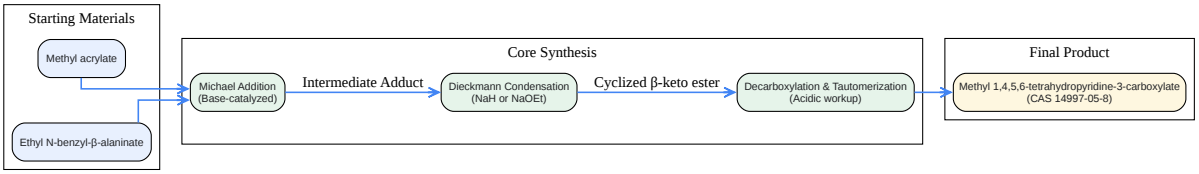
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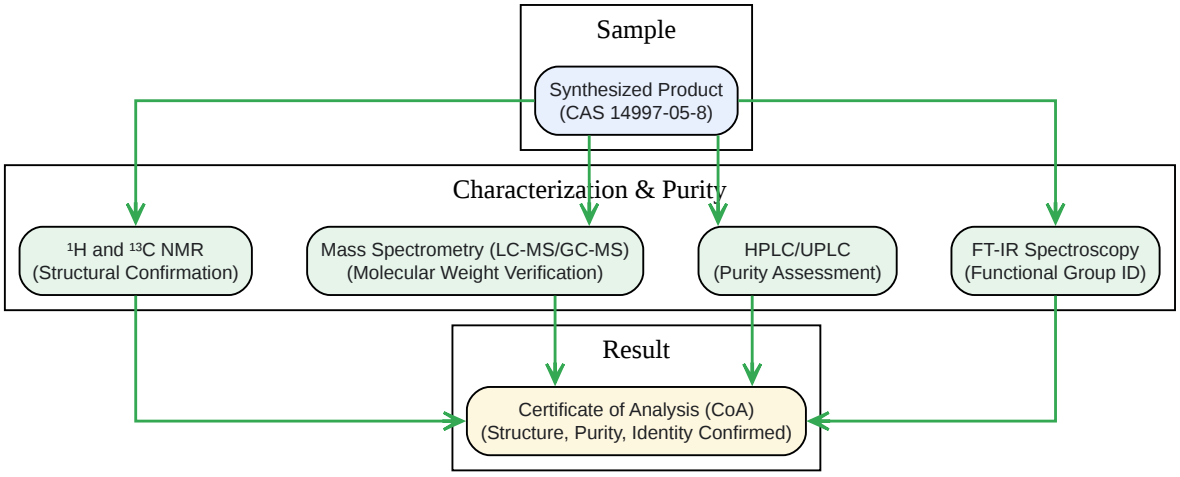
Synthetic Strategy and Mechanistic Rationale

While specific, peer-reviewed synthesis protocols for 14997-05-8 are not readily available in the provided search results, a logical and efficient synthetic route can be devised based on established principles of heterocyclic chemistry. A plausible approach involves the Hantzsch pyridine synthesis, adapted for a partially saturated product, or a multi-step sequence starting from a suitable piperidine derivative.

The following workflow illustrates a conceptual synthetic pathway. The choice of a Dieckmann condensation is a classic and robust method for forming five- or six-membered rings, which is applicable here. This approach offers high yields and predictable outcomes, making it a trustworthy choice for constructing the core tetrahydropyridine scaffold.

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Standard analytical workflow for compound validation.

Protocol Detail:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^{1}H and ^{13}C NMR are indispensable for confirming the molecular structure. ^{1}H NMR will verify the number and connectivity of protons, while ^{13}C NMR will confirm the carbon skeleton, including the carbonyl and olefinic carbons.

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- Mass Spectrometry (MS): Coupled with either liquid (LC) or gas (GC) chromatography, MS provides the exact molecular weight, confirming the elemental composition ($C_7H_{11}NO_2$).

- High-Performance Liquid Chromatography (HPLC): This is the gold standard for assessing purity. By using a suitable column and mobile phase, HPLC can separate the main compound from any starting materials, by-products, or degradation products, allowing for accurate purity determination (e.g., >95%).

- Fourier-Transform Infrared (FT-IR) Spectroscopy: FT-IR is used to identify key functional groups. The spectrum should show characteristic peaks for the N-H stretch, C=O stretch (ester), and C=C stretch (enamine), providing further evidence for the proposed structure.

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Sources

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- To cite this document: BenchChem. ["CAS number 14997-05-8 properties"]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b083592/docs#cas-number-14997-05-8-properties]

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